

# Essential Safety and Logistical Information for Handling 1,3,5-Triethynylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3,5-Triethynylbenzene

Cat. No.: B1295396

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemicals is paramount. This document provides immediate, essential safety and logistical information for **1,3,5-Triethynylbenzene**, including operational and disposal plans, to foster a secure laboratory environment.

## Physicochemical and Hazard Data

**1,3,5-Triethynylbenzene** is a flammable solid that can cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> It is harmful if inhaled or comes into contact with skin and may cause lung damage if swallowed.<sup>[1]</sup> The following table summarizes its key physicochemical and hazard data.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>6</sub>	[3][4][5]
Molecular Weight	150.18 g/mol	[3][4][5]
Appearance	Solid	[4]
Melting Point	86-91 °C (decomposition)	[4][6]
Boiling Point	272.3 °C at 760 mmHg	[3]
Flash Point	107.6 °C	[3]
Solubility	Soluble in methanol; Insoluble in water	[3]
Hazard Classifications	Flammable solid (H228), Causes serious eye irritation (H319), Causes skin irritation (H315), May cause respiratory irritation (H335)	[2]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1,3,5-Triethynylbenzene**. The following table outlines the required PPE.

Body Part	Recommended Protection	Source(s)
Eyes/Face	Safety spectacles or goggles. For larger quantities, a full face mask is recommended.	[1]
Skin	Chemical-resistant gloves (e.g., rubber gloves) and protective clothing. For larger quantities, full arm, body, and face protection is advised.	[1]
Respiratory	All handling operations should be carried out in an efficient fume hood or an equivalent system to avoid inhalation.[1] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter conforming to EN 143 should be used.	[7]

## Operational Plan: Step-by-Step Handling Procedures

All operations involving **1,3,5-Triethynylbenzene** should be conducted by personnel trained in handling potentially hazardous materials.[1]

### 1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used for all manipulations.[1]
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Remove all sources of ignition from the handling area, as the substance is flammable.[2][3] This includes open flames, hot surfaces, and sparks.[2]

- Use explosion-proof electrical, ventilating, and lighting equipment.[[2](#)]
- Ground and bond containers and receiving equipment to prevent static discharge.[[2](#)][[3](#)]

## 2. Weighing and Transfer:

- When weighing, do so within the fume hood to minimize exposure to dust.
- Use non-sparking tools for all transfers.[[8](#)]
- Keep containers tightly sealed when not in use.[[1](#)][[3](#)]

## 3. Dissolution:

- If preparing a solution, add the solid to the solvent slowly while stirring in a closed system or under an inert atmosphere if the reaction is sensitive to air or moisture.
- The compound is soluble in methanol.[[3](#)]

## Storage and Incompatibilities

- Store **1,3,5-Triethynylbenzene** in tightly sealed containers in a cool, dry, and well-ventilated place.[[1](#)][[7](#)][[9](#)]
- Protect from moisture.[[1](#)]
- Store away from incompatible materials such as acids, oxidizing agents, alkali metals, and halogens.[[1](#)]

## Disposal Plan

- All waste containing **1,3,5-Triethynylbenzene** must be treated as hazardous waste.[[3](#)]
- Dispose of this material and its container through an approved waste disposal contractor, in full accordance with local, state, and federal regulations.[[1](#)][[9](#)]
- Do not dispose of down the drain or into the environment.[[1](#)][[10](#)]

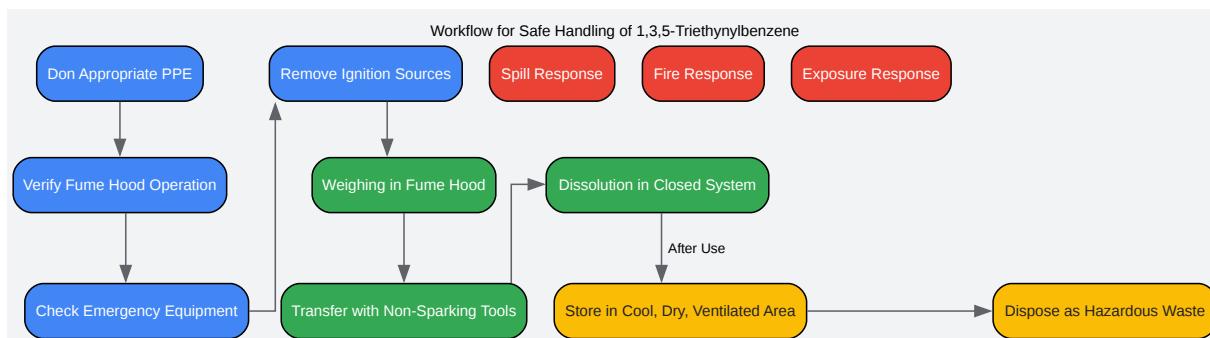
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to render it unusable before disposal in a sanitary landfill.[8]

## Emergency Procedures

Situation	Action	Source(s)
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. <sup>[7]</sup> Remove contact lenses if present and easy to do. <sup>[2]</sup> Seek medical attention. <sup>[1][3]</sup>	
Skin Contact	Remove contaminated clothing. <sup>[1]</sup> Wash the affected area immediately with soap and plenty of water for at least 15 minutes. <sup>[7]</sup> If skin irritation persists, seek medical attention.	
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. <sup>[1]</sup>	
Ingestion	Rinse out the mouth and drink plenty of water. <sup>[1]</sup> Do NOT induce vomiting. <sup>[10]</sup> Seek immediate medical attention.	
Spill	Evacuate personnel and move upwind. <sup>[2]</sup> Remove all ignition sources. <sup>[2]</sup> Absorb the spill with an inert material such as vermiculite, dry earth, or sand and transfer to a sealed container for disposal. <sup>[1][11]</sup> Use non-sparking tools for cleanup. <sup>[2]</sup>	
Fire	Use carbon dioxide, dry powder, or alcohol-resistant	

foam to extinguish.[1][2] Water-based extinguishers should generally not be used for fires involving organic materials.[1] Wear self-contained breathing apparatus and full protective clothing.[1]

### Workflow for Safe Handling of 1,3,5-Triethynylbenzene



[Click to download full resolution via product page](#)

A logical workflow for the safe handling of **1,3,5-Triethynylbenzene**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [www-s.mechse.uiuc.edu](http://www-s.mechse.uiuc.edu) [www-s.mechse.uiuc.edu]

- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. chembk.com [chembk.com]
- 4. 1,3,5-三炔基苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Benzene, 1,3,5-triethynyl- | C12H6 | CID 139048 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,3,5 - Triethynylbenzene, CAS No. 7567-63-7 - iChemical [ichemical.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. ICSC 1155 - 1,3,5-TRIMETHYLBENZENE [chemicalsafety.ilosc.org]
- 11. 1,3,5-TRIMETHYLBENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1,3,5-Triethynylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295396#personal-protective-equipment-for-handling-1-3-5-triethynylbenzene>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)